

A Guide to Validating OCO-2 Satellite Data with Ground-Based Measurements

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Carbon oxide
Cat. No.:	B1173338

[Get Quote](#)

A critical assessment of the Orbiting Carbon Observatory-2 (OCO-2) satellite's carbon dioxide data involves rigorous comparison with ground-based measurements to ensure accuracy and reliability for climate research. This guide provides a comprehensive overview of the validation process, presenting key performance metrics, detailed experimental protocols, and visual workflows for researchers, scientists, and drug development professionals.

The primary tool for validating OCO-2 data is the Total Carbon Column Observing Network (TCCON), a global network of ground-based Fourier Transform Spectrometers (FTS) that measure the same atmospheric column of carbon dioxide as the satellite.[\[1\]](#)[\[2\]](#) This direct comparison allows for the quantification of biases and uncertainties in the satellite's measurements of the column-averaged dry-air mole fraction of CO₂ (XCO₂).

Performance Metrics: OCO-2 vs. TCCON

Validation studies have consistently demonstrated a high degree of agreement between OCO-2 and TCCON measurements. The following tables summarize the key performance metrics from various studies, highlighting the close correspondence between the satellite and ground-based data.

Performance Metric	OCO-2 (B7r Algorithm) vs. TCCON	Notes
Absolute Median Difference	< 0.4 ppm[3][4]	Indicates a small central tendency of the differences.
RMS Difference	< 1.5 ppm[1][3][4]	Represents the overall magnitude of the disagreement.
Absolute Mean Bias	< 0.4 ppm[1]	Shows a low average systematic error.
Correlation (R ²) - Target Mode	0.83[5]	Demonstrates a strong linear relationship in this specific viewing mode.
Satellite Comparison	Mean Bias ± Standard Deviation vs. TCCON	Correlation Coefficient (vs. TCCON)
OCO-2	0.69 ± 0.97 ppm[6]	0.91[6]
GOSAT	0.92 ± 1.20 ppm[6]	0.85[6]

These results underscore the high quality of the OCO-2 data after filtering and bias correction. However, residual biases can persist and are often correlated with factors such as latitude, surface brightness, topography, and the presence of aerosols.[1][3][4]

Experimental Protocols

The validation of OCO-2 data is a meticulous process involving coordinated observations and sophisticated data processing.

OCO-2 Data Acquisition and Processing

- Observation Modes: OCO-2 operates in three primary viewing modes: Nadir (looking straight down), Glint (viewing the sun's reflection off a surface), and Target (locking onto a specific ground station as it flies overhead).[2][4] Target mode observations over TCCON sites are particularly valuable for direct validation.[2][4][7]

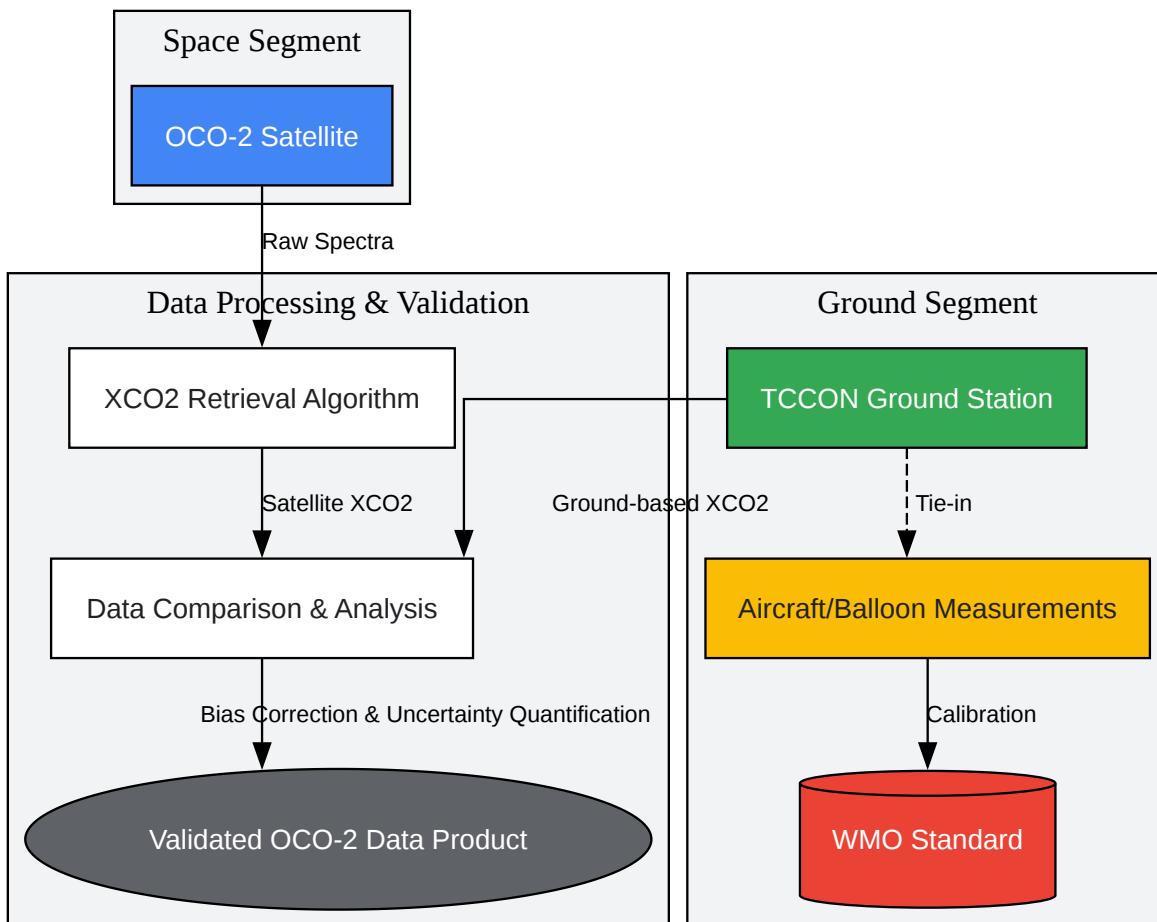
- Data Retrieval: The satellite's spectrometers measure sunlight reflected from the Earth's surface in three near-infrared spectral bands.[4][8] An atmospheric retrieval algorithm is then used to infer the column-averaged CO₂ concentration from these spectra.[8]
- Cloud Screening: A critical preprocessing step involves identifying and filtering out data contaminated by clouds and aerosols, which can significantly bias the XCO₂ retrievals.[9][10] Two primary algorithms, the A-Band Preprocessor (ABP) and the Iterative Maximum A Posteriori (IMAP) Differential Optical Absorption Spectroscopy (DOAS) Preprocessor (IDP), are used for this purpose.[9][10]

TCCON Ground-Based Measurements

- Instrumentation: TCCON sites utilize ground-based Fourier Transform Spectrometers to measure the absorption of direct sunlight by atmospheric gases, including CO₂.[1]
- Coincident Observations: For direct comparison, TCCON measurements are timed to coincide with OCO-2 overpasses.[5] The OCO-2 team often alerts TCCON Principal Investigators of upcoming target observations to ensure simultaneous data collection.[1]
- Data Calibration: TCCON data is carefully calibrated and tied to the World Meteorological Organization (WMO) standard through comparisons with aircraft and balloon-borne in-situ measurements.[1]

Validation Workflow and Data Flow

The following diagrams illustrate the key processes involved in validating OCO-2 satellite data.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Orbiting Carbon Observatory-2: Validation [ocov2.jpl.nasa.gov]
- 2. mdpi.com [mdpi.com]
- 3. AMT - Comparisons of the Orbiting Carbon Observatory-2 (OCO-2) XCO₂ measurements with TCCON [amt.copernicus.org]
- 4. Comparisons of the Orbiting Carbon Observatory-2 (OCO-2) XCO₂ measurements with TCCON - ProQuest [proquest.com]
- 5. amt.copernicus.org [amt.copernicus.org]
- 6. mdpi.com [mdpi.com]
- 7. Comparison of Satellite-Observed XCO₂ from GOSAT, OCO-2, and Ground-Based TCCON | MDPI [mdpi.com]
- 8. Checking the First Data from OCO-2 - www.caltech.edu [caltech.edu]
- 9. AMT - Orbiting Carbon Observatory-2 (OCO-2) cloud screening algorithms: validation against collocated MODIS and CALIOP data [amt.copernicus.org]
- 10. Orbiting Carbon Observatory-2 (OCO-2) cloud screening algorithms: validation against collocated MODIS and CALIOP data | CRATER [espo.nasa.gov]
- To cite this document: BenchChem. [A Guide to Validating OCO-2 Satellite Data with Ground-Based Measurements]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1173338#validating-oco-2-satellite-data-with-ground-based-measurements>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com